

An In-Depth Technical Guide to Magnesium 2-hydroxypropanoate trihydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Magnesium 2-hydroxypropanoate trihydrate
CAS No.:	1220086-24-7
Cat. No.:	B1145714

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Executive Summary

Magnesium 2-hydroxypropanoate trihydrate, commonly known as magnesium lactate trihydrate, is an organic mineral salt of significant interest in the pharmaceutical, nutraceutical, and food science industries. Its superior bioavailability, high solubility, and neutral taste profile distinguish it from inorganic magnesium sources, making it a preferred choice for mineral supplementation and as a functional excipient in drug formulations.[1] This guide provides a comprehensive technical overview of its chemical identity, physicochemical properties, synthesis principles, and key applications. By elucidating the science behind its functionality, from molecular structure to formulation benefits, this document serves as a critical resource for professionals engaged in research and development.

Chemical Identity and Nomenclature

A precise understanding of a compound's nomenclature is fundamental to scientific communication and regulatory compliance. **Magnesium 2-hydroxypropanoate trihydrate** is subject to specific naming conventions by the International Union of Pure and Applied

Chemistry (IUPAC), alongside several common synonyms and identifiers used across industries.

IUPAC Nomenclature

The formal IUPAC name for the compound is magnesium;bis(2-hydroxypropanoate);trihydrate.

[2][3] This name systematically describes its three core components:

- Magnesium: Refers to the central magnesium cation (Mg^{2+}).
- bis(2-hydroxypropanoate): Indicates the presence of two lactate anions. "Propanoate" identifies the three-carbon carboxylate, "2-hydroxy" specifies the hydroxyl group on the second carbon, and the "bis" prefix confirms there are two such molecules.
- trihydrate: Specifies that three molecules of water are associated with each formula unit in the crystalline structure.

Stereoisomerism

Lactic acid, the parent acid, is chiral and exists as two stereoisomers: L-(+)-lactic acid and D-(-)-lactic acid. Consequently, magnesium lactate can exist in different isomeric forms:

- Magnesium L-lactate: Formed from L-lactic acid, often specified with CAS Number 18917-93-6.[4]
- Magnesium D-lactate: Formed from D-lactic acid.
- Magnesium DL-lactate: A racemic mixture of both isomers.

The specific isomer can be critical in biological systems and pharmaceutical applications, as enzymatic pathways are often stereospecific. The L-isomer is the form predominantly found in human metabolism.

Common Synonyms and Identifiers

For practical laboratory and commercial use, a variety of synonyms and identifiers are employed. The most common is Magnesium lactate trihydrate.[5]

Identifier	Value	Reference(s)
Primary IUPAC Name	magnesium;bis(2-hydroxypropanoate);trihydrate	[2][3]
Common Name	Magnesium lactate trihydrate	[2][5]
CAS Number	18917-93-6 (often refers to L-lactate trihydrate)	[4][6][7]
EC Number	242-671-4	[4][8]
Molecular Formula	C ₆ H ₁₆ MgO ₉ (or Mg(C ₃ H ₅ O ₃) ₂ ·3H ₂ O)	[2][9]
Molecular Weight	256.49 g/mol	[2][7]

Physicochemical Properties and Characterization

The performance of **Magnesium 2-hydroxypropanoate trihydrate** in any application, particularly in drug formulation, is dictated by its physicochemical properties. These characteristics influence its dissolution rate, stability, and interaction with other components.

Property	Description	Significance in Drug Development	Reference(s)
Appearance	White or almost white crystalline or granular powder.	Ensures batch-to-batch consistency and is a primary indicator of purity. Affects powder flow and processing.	[1][9]
Solubility	Freely soluble in water; slightly soluble in ethanol.	High water solubility is critical for liquid formulations and ensures rapid dissolution for oral solid dosage forms, enhancing bioavailability.	[9][10][11]
pH (5% aq. solution)	6.5 – 8.5	A near-neutral pH minimizes gastrointestinal irritation compared to more acidic or basic salts and improves stability in formulations.	[8][10]
Hygroscopicity	The compound can absorb moisture from the air.	Requires controlled storage conditions (low humidity) to prevent caking and degradation. This is a critical parameter for powder handling and shelf-life stability.	[9]
Stability	Stable under normal handling and storage conditions. Avoid	Predictable stability is essential for ensuring the product's shelf life	[8]

strong acids, strong bases, and extreme temperatures.

and efficacy. Decomposition at high temperatures can release toxic gases.

Synthesis and Manufacturing Principles

The industrial production of magnesium lactate trihydrate is a well-established process designed to yield a high-purity product. The core of the synthesis is a classic acid-base neutralization reaction.

Core Reaction: Neutralization

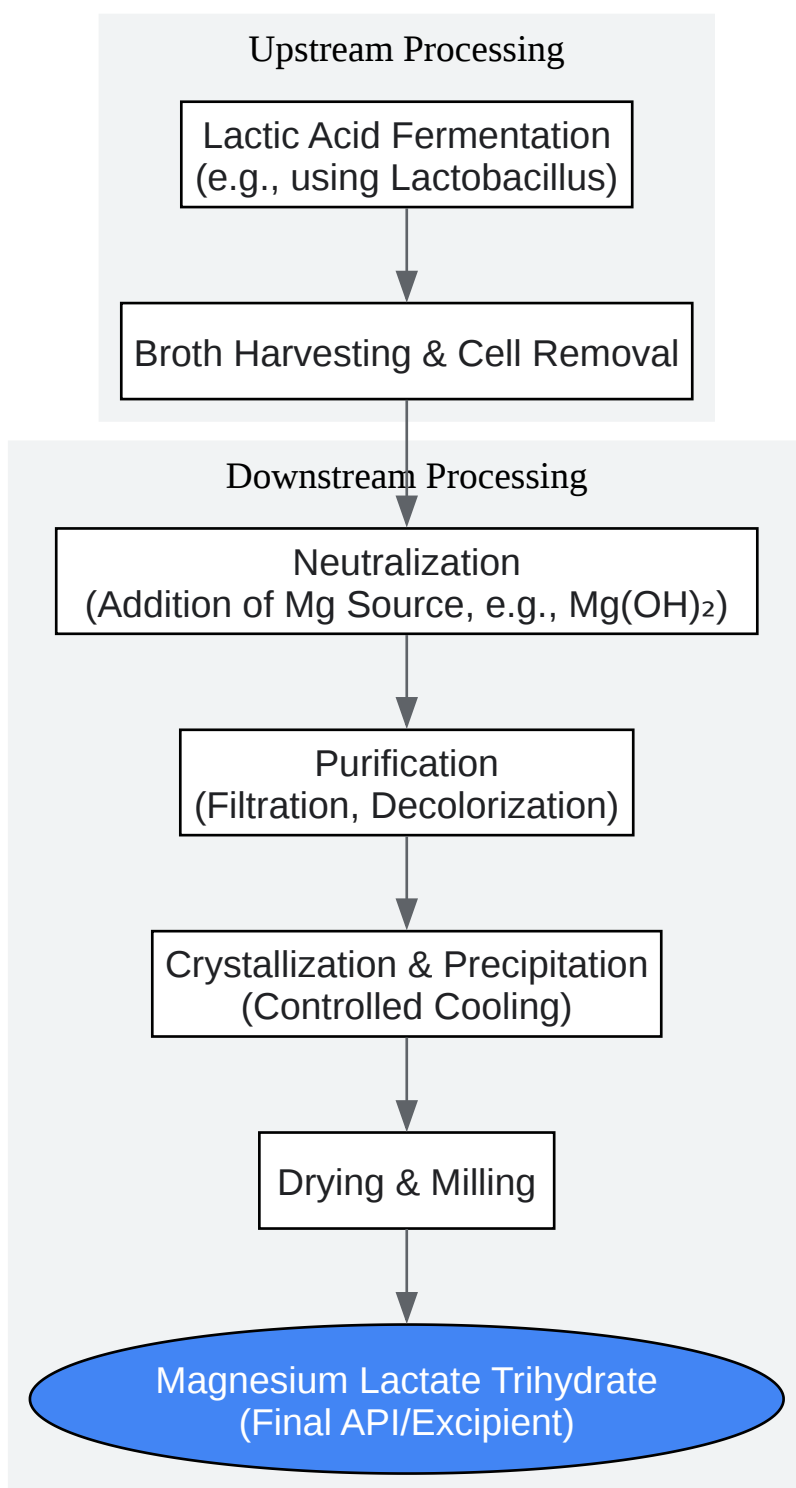
The fundamental chemical transformation involves the reaction of lactic acid with a high-purity magnesium source. The choice of magnesium source (e.g., magnesium carbonate, magnesium hydroxide, or magnesium oxide) is a critical process parameter.

- Reaction with Magnesium Carbonate: $2 \text{C}_3\text{H}_6\text{O}_3$ (Lactic Acid) + MgCO_3 (Magnesium Carbonate) \rightarrow $\text{Mg}(\text{C}_3\text{H}_5\text{O}_3)_2$ (Magnesium Lactate) + H_2O + $\text{CO}_2 \uparrow$
- Reaction with Magnesium Hydroxide: $2 \text{C}_3\text{H}_6\text{O}_3$ (Lactic Acid) + $\text{Mg}(\text{OH})_2$ (Magnesium Hydroxide) \rightarrow $\text{Mg}(\text{C}_3\text{H}_5\text{O}_3)_2$ (Magnesium Lactate) + $2 \text{H}_2\text{O}$

Scientist's Note: The use of magnesium carbonate results in effervescence due to CO_2 evolution, which requires careful control of the addition rate to prevent foaming and material loss. Magnesium hydroxide offers a cleaner reaction with water as the only byproduct, simplifying downstream processing.

Industrial Synthesis Workflow

A common and sustainable manufacturing approach involves using lactic acid produced via fermentation, which allows for the production of specific stereoisomers (typically L-lactic acid). The subsequent neutralization and purification steps are crucial for achieving pharmaceutical-grade quality.[\[12\]](#)



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Caption: Industrial synthesis workflow for Magnesium Lactate Trihydrate.

Causality in Experimental Choices:

- **Fermentation:** This biological route is preferred for producing stereochemically pure L-lactic acid, which is more compatible with human physiology than the racemic mixture.[12]
- **Controlled Neutralization:** The reaction pH and temperature are carefully controlled to optimize the yield and prevent the formation of impurities.[9]
- **Crystallization:** This step is not merely for solidification; it is a critical purification technique. By controlling the rate of cooling and solvent composition, impurities can be excluded from the crystal lattice, resulting in a product of high purity.

Applications in Pharmaceutical and Drug Development

Magnesium 2-hydroxypropanoate trihydrate is valued for its dual role as both an Active Pharmaceutical Ingredient (API) and a high-performance excipient.

Superior Bioavailability and Physiological Compatibility

As an organic salt, magnesium lactate generally exhibits superior bioavailability compared to inorganic sources like magnesium oxide.[1][10] This is attributed to its higher solubility and the fact that the lactate anion can be readily metabolized by the body. This property is paramount for developing effective mineral supplements where efficient absorption is the primary goal. Its low potential for gastrointestinal irritation further enhances patient compliance.[9]

Role as an Active Pharmaceutical Ingredient (API)

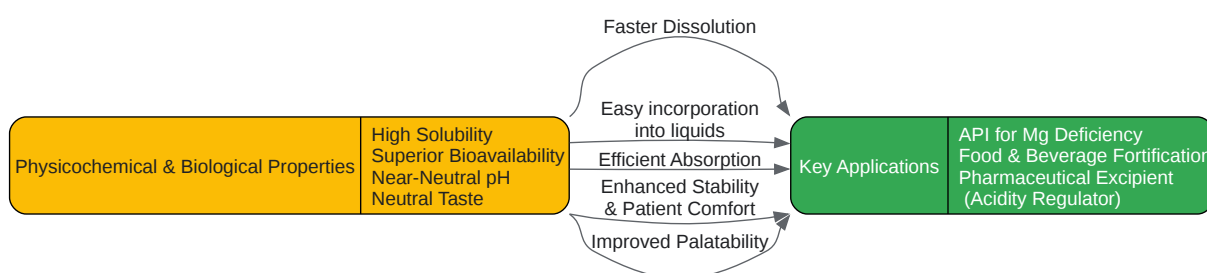
The primary therapeutic use of magnesium lactate is as a source of magnesium for the prevention and treatment of hypomagnesemia (low magnesium levels in the blood).[6]

Magnesium is a vital cofactor in over 300 enzymatic reactions, and its deficiency can lead to a range of neuromuscular, cardiovascular, and metabolic disorders. Magnesium lactate is also used to alleviate muscle cramps, including those experienced during pregnancy.[6]

Role as a Pharmaceutical Excipient

Beyond its role as an API, magnesium lactate is a versatile excipient:

- Acidity Regulator: It helps to maintain a stable pH in liquid and solid dosage forms, which can be crucial for API stability and solubility.[6][10]
- Buffering Agent: Its ability to resist pH changes makes it valuable in sensitive formulations. [10]
- Stabilizer: It can contribute to the overall stability and shelf-life of a product.[10]



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Caption: Logical framework linking key properties to primary applications.

Experimental Protocol: Laboratory-Scale Synthesis via Neutralization

This protocol details a self-validating, reproducible method for synthesizing Magnesium L-lactate trihydrate in a laboratory setting.

Objective: To synthesize high-purity Magnesium L-lactate trihydrate from L-lactic acid and magnesium hydroxide.

Materials:

- L-Lactic Acid (88% aqueous solution)

- Magnesium Hydroxide ($\text{Mg}(\text{OH})_2$, high purity)
- Deionized Water
- Ethanol (96%)
- Magnetic stirrer with heating plate
- Reaction vessel (e.g., 500 mL beaker)
- pH meter or pH indicator strips
- Buchner funnel and vacuum flask
- Filter paper
- Crystallizing dish
- Drying oven

Methodology:

- Reactant Preparation:
 - In the reaction vessel, dilute 50.0 g of L-lactic acid (88% solution) with 100 mL of deionized water.
 - Place the vessel on a magnetic stirrer and begin moderate stirring.
- Neutralization Reaction:
 - Slowly add 15.3 g of magnesium hydroxide powder to the lactic acid solution in small portions over 30 minutes.
 - Scientist's Note: A stoichiometric amount of $\text{Mg}(\text{OH})_2$ is used. Slow addition is critical to control the exothermic reaction and ensure homogeneity.
 - Monitor the pH of the solution. Continue stirring and gently heat the solution to $\sim 60^\circ\text{C}$ to ensure the reaction goes to completion. The reaction is complete when all the $\text{Mg}(\text{OH})_2$

has dissolved and the pH is stable between 7.0 and 8.0.

- Purification:
 - If the resulting solution is cloudy, perform a hot filtration using a Buchner funnel to remove any unreacted starting material or insoluble impurities.
- Crystallization:
 - Transfer the clear, hot solution to a crystallizing dish.
 - Allow the solution to cool slowly to room temperature. Cover the dish to prevent contamination.
 - For enhanced precipitation, the dish can be placed in an ice bath after it has reached room temperature. White crystals of magnesium lactate will form.
- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals on the filter with a small amount of cold ethanol.
 - Scientist's Note: Washing with cold ethanol removes residual water-soluble impurities without significantly dissolving the desired product, as magnesium lactate is only slightly soluble in ethanol.[11]
- Drying:
 - Carefully transfer the crystalline product to a pre-weighed watch glass.
 - Dry the product in a drying oven at a moderate temperature (e.g., 50-60°C) until a constant weight is achieved.
 - Scientist's Note: Overheating can drive off the waters of hydration, converting the trihydrate to a lower hydrate or anhydrous form.
- Characterization:

- Calculate the final yield.
- Confirm product identity and purity using appropriate analytical techniques (e.g., FTIR, melting point analysis).

Conclusion

Magnesium 2-hydroxypropanoate trihydrate stands out as a scientifically advanced compound for magnesium delivery and formulation science. Its well-defined chemical structure, favorable physicochemical properties—especially its high solubility and bioavailability—and established safety profile make it an authoritative choice for researchers and drug development professionals. A thorough understanding of its nomenclature, synthesis, and functional properties, as detailed in this guide, empowers scientists to leverage this versatile molecule to its full potential in creating effective, stable, and patient-compliant health products.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Magnesium 2-hydroxypropanoate trihydrate]. BenchChem, [2026]. [Online PDF]. Available at:

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